

1-Methylcyclopropane-1-sulfonamide: A Technical Overview of a Versatile Building Block

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Compound of Interest

Compound Name: 1-Methylcyclopropane-1-sulfonamide

Cat. No.: B045804

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CAS Number: 669008-26-8 Molecular Formula: C₄H₉NO₂S Molecular Weight: 135.18 g/mol

This technical guide provides a comprehensive overview of **1-Methylcyclopropane-1-sulfonamide**, a chemical compound increasingly recognized for its utility as a versatile building block in drug discovery and development, particularly in the burgeoning field of targeted protein degradation. While detailed experimental data on the specific biological activity of this compound is limited in publicly accessible literature, this document will synthesize available information on its chemical properties, potential applications based on its structural motifs, and general experimental approaches for its utilization.

Chemical and Physical Properties

1-Methylcyclopropane-1-sulfonamide is a white to off-white solid. Its structure features a strained cyclopropane ring fused to a sulfonamide group, a combination that imparts unique conformational rigidity and chemical properties. A summary of its key physical and chemical identifiers is presented below.

Property	Value	Source
IUPAC Name	1-methylcyclopropane-1-sulfonamide	PubChem
Synonyms	1-Methylcyclopropanesulfonamide, Cyclopropanesulfonamide, 1-methyl-	PubChem
Appearance	White to off-white solid	Commercial Suppliers
Purity	Typically ≥95%	Commercial Suppliers
Storage	Room temperature, away from light	Commercial Suppliers

Synthesis and Chemical Reactivity

The synthesis of **1-Methylcyclopropane-1-sulfonamide** is not extensively detailed in peer-reviewed journals but can be inferred from general organic chemistry principles and patent literature. A plausible synthetic route involves the reaction of 1-methylcyclopropane-1-sulfonyl chloride with ammonia or a protected amine equivalent. The sulfonyl chloride precursor can be synthesized from the corresponding sulfonic acid or via direct chlorosulfonylation of 1-methylcyclopropane.

The reactivity of this molecule is dominated by the sulfonamide functional group, which can undergo N-alkylation, N-arylation, and other modifications to incorporate it into larger molecular scaffolds. The cyclopropyl group provides a rigid, three-dimensional element that can be advantageous for optimizing drug-target interactions.

Putative Biological Role and Applications

While specific biological targets and a definitive mechanism of action for **1-Methylcyclopropane-1-sulfonamide** have not been elucidated in published research, its structural components suggest potential areas of biological relevance.

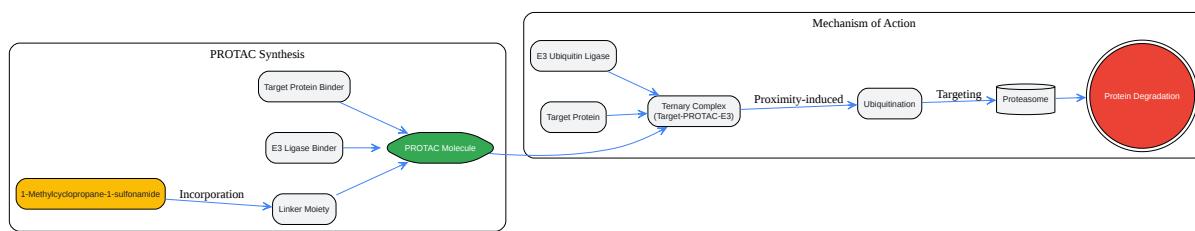
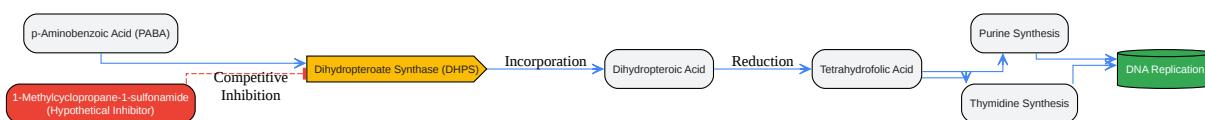
Potential as an Antibacterial Agent

The sulfonamide moiety is a well-established pharmacophore in antibacterial drugs.

Sulfonamides act as competitive inhibitors of dihydropteroate synthase (DHPS), an essential enzyme in the bacterial folic acid synthesis pathway. By mimicking the natural substrate, p-aminobenzoic acid (PABA), they block the production of folate, leading to bacteriostatic effects. It is plausible that **1-Methylcyclopropane-1-sulfonamide** could exhibit antibacterial properties, though this has not been experimentally verified in the literature.

Hypothetical Signaling Pathway: Bacterial Folate Synthesis Inhibition

The diagram below illustrates the general mechanism of action for sulfonamide antibiotics, which is a potential, though unconfirmed, pathway for **1-Methylcyclopropane-1-sulfonamide**.



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